

# The Role of Krypton-83 in Nuclear Physics Research: A Technical Guide

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**Abstract:** **Krypton-83** ( $^{83}\text{Kr}$ ) is a stable, naturally occurring noble gas isotope that, along with its metastable isomer  $^{83\text{m}}\text{Kr}$ , serves as a versatile and indispensable tool in modern nuclear physics research. While the stable  $^{83}\text{Kr}$  nucleus is pivotal in Nuclear Magnetic Resonance (NMR) studies for materials science due to its significant quadrupole moment, its short-lived isomer,  $^{83\text{m}}\text{Kr}$ , has become a cornerstone for the calibration of low-background particle detectors. This technical guide provides an in-depth overview of the fundamental properties of  $^{83}\text{Kr}$ , its production, and its critical applications in leading-edge research, including the search for dark matter, the determination of neutrino mass, and studies in nuclear astrophysics. Detailed experimental protocols and data are presented to serve as a comprehensive resource for researchers, scientists, and professionals in related fields.

## Core Nuclear Properties of Krypton-83

**Krypton-83** is one of six stable isotopes of krypton, comprising approximately 11.5% of natural krypton in the Earth's atmosphere.<sup>[1][2][3]</sup> Its nucleus contains 36 protons and 47 neutrons.<sup>[1]</sup> The key properties of the  $^{83}\text{Kr}$  ground state and its important nuclear isomers are summarized in the tables below.

Table 1: Nuclear Properties of Ground State **Krypton-83**

Property	Value
Atomic Mass	82.914136 u[1][4]
Natural Abundance	11.500(19) %[5]
Spin / Parity (J/π)	9/2+[4][5]
Magnetic Dipole Moment (μ)	-0.970730(3) μN[5]
Electric Quadrupole Moment (Q)	+0.259(1) barn[5]
Half-life	Stable[1][4][5]

Table 2: Properties of Key Nuclear Isomers of **Krypton-83**

Isomer	Excitation Energy (keV)	Half-life	Spin / Parity (J/π)	Decay Mode
<sup>83m1</sup> Kr	41.5575(7)	1.83(2) hours	1/2-	Internal Transition (IT)[4][5][6]
<sup>83m2</sup> Kr	9.4057(6)	156.8(5) nanoseconds	7/2+	Internal Transition (IT)[5]

The metastable isomer <sup>83m</sup>Kr (often referring to the 41.6 keV state due to its longer half-life) is central to many applications. It decays to the ground state via a two-step cascade, emitting monoenergetic conversion electrons, which makes it an ideal source for precise energy calibration.[7][8]

## Principal Applications in Nuclear Physics

The unique characteristics of <sup>83</sup>Kr and its isomer <sup>83m</sup>Kr enable their use in several high-impact areas of nuclear and particle physics.

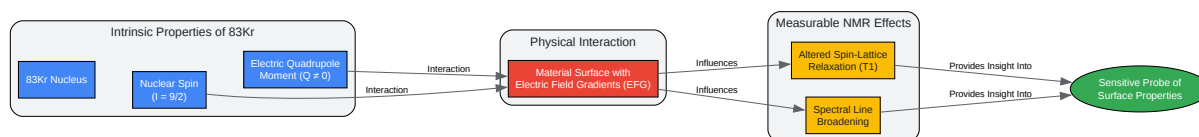
The search for rare events, such as the interaction of dark matter particles (WIMPs) or neutrinoless double beta decay, requires large detectors with extremely low background

radiation.[9][10] Calibrating the energy response and spatial uniformity of these detectors, particularly at the low energies relevant to these searches, is a significant challenge.[11]

$^{83\text{m}}\text{Kr}$  is an almost perfect calibration source for this purpose.[11][12] As a noble gas, it can be mixed at trace levels with the detector medium (typically liquid xenon or argon) to provide a uniform, volume-wide distribution of calibration events.[8][12] Its decay provides two distinct, closely-timed, low-energy depositions from conversion electrons, primarily at 9.4 keV and 32.2 keV.[7][8][12] This allows for precise calibration of the detector's light and charge yield, position reconstruction, and data quality parameters throughout the entire sensitive volume. This technique is critical for experiments like XENON, LUX-ZEPLIN (LZ), and PandaX-II.[12][13]

In precision experiments aiming to measure fundamental constants, any distortion in the experimental conditions can introduce systematic biases. The KARlsruhe TRItium Neutrino (KATRIN) experiment, which measures the mass of the electron antineutrino by analyzing the endpoint of the tritium beta-decay spectrum, uses gaseous  $^{83\text{m}}\text{Kr}$  to probe such effects.[14] By circulating  $^{83\text{m}}\text{Kr}$  with the tritium gas, the sharp, monoenergetic conversion electron lines from its decay act as a high-resolution probe to map any inhomogeneous electric potentials within the large source volume.[14] This allows researchers to precisely quantify and correct for potential distortions of the tritium spectrum, a critical step in achieving the experiment's unprecedented sensitivity.[14]

Unlike the spin-1/2 nuclei commonly used in NMR (e.g.,  $^1\text{H}$ ,  $^{13}\text{C}$ ), the stable  $^{83}\text{Kr}$  nucleus has a nuclear spin of  $I = 9/2$ . [15][16] This gives it a nuclear electric quadrupole moment, which is highly sensitive to local electric field gradients.[16] When a  $^{83}\text{Kr}$  atom adsorbs onto a material surface, its nucleus interacts with the electric fields produced by the surface atoms. This quadrupolar interaction strongly influences the NMR signal, affecting the relaxation times and spectral lineshapes.[16][17] This sensitivity makes  $^{83}\text{Kr}$  NMR a powerful and unique tool for characterizing the surfaces of porous materials, catalysts, and biological systems where other probes may be ineffective.[16] Hyperpolarization techniques can further enhance the  $^{83}\text{Kr}$  NMR signal, enabling studies of surface chemistry, temperature, and competitive adsorption processes.[16]



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Logical relationship for  $^{83}\text{Kr}$  NMR as a surface probe.

The abundances of elements in the universe are shaped by nuclear reactions inside stars. The slow neutron capture process (s-process), occurring in red giant stars, is responsible for producing many heavy elements. The neutron capture cross-section of  $^{83}\text{Kr}$  is an important nuclear physics input for models of the s-process.[18] Experiments using time-of-flight techniques at neutron source facilities have been conducted to precisely measure this cross-section, helping to refine our understanding of stellar nucleosynthesis.[18]

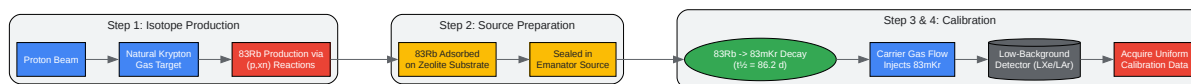
## Experimental Protocols

The use of  $^{83\text{m}}\text{Kr}$  for calibration relies on its continuous production from the decay of its longer-lived parent, Rubidium-83 ( $^{83}\text{Rb}$ ), which has a half-life of 86.2 days.[12]

- **Step 1:  $^{83}\text{Rb}$  Production:** The parent isotope is produced at an accelerator facility. A target of natural krypton gas is bombarded with a high-energy proton beam.[13][19] Nuclear reactions, primarily (p,n) and (p,2n) on stable krypton isotopes like  $^{83}\text{Kr}$  and  $^{84}\text{Kr}$ , produce  $^{83}\text{Rb}$ .
- **Step 2: Source Preparation:** After bombardment, the newly created  $^{83}\text{Rb}$  atoms are chemically separated and adsorbed onto a high-surface-area material, typically a molecular sieve like zeolite or activated charcoal.[12] This material is then sealed within a small, vacuum-tight stainless steel container, often called an "emanator" or "source."
- **Step 3:  $^{83\text{m}}\text{Kr}$  Injection:** The  $^{83}\text{Rb}$  within the source continuously decays via electron capture into the 41.6 keV isomeric state of  $^{83\text{m}}\text{Kr}$ . [12] As a noble gas, the  $^{83\text{m}}\text{Kr}$  atoms do not bind

strongly to the zeolite and can be released (emanated) from the source. To perform a calibration, a carrier gas (often a purified stream of the detector medium itself, like xenon) is flowed through the source container. This gas stream picks up the gaseous  $^{83\text{m}}\text{Kr}$  and transports it directly into the active volume of the detector.

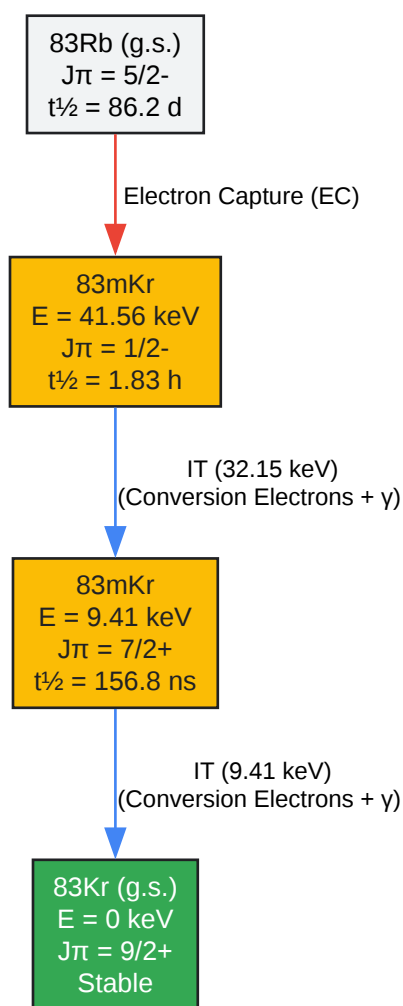
- Step 4: Data Acquisition: Once inside the detector, the  $^{83\text{m}}\text{Kr}$  atoms disperse and decay, providing a steady and uniform rate of low-energy calibration events throughout the detector volume. After sufficient statistics are collected, the flow is stopped, and the remaining  $^{83\text{m}}\text{Kr}$  decays away with its 1.83-hour half-life, leaving the detector in a clean, low-background state for science data collection.[20]



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### Experimental workflow for $^{83\text{m}}\text{Kr}$ detector calibration.

The calibration process relies on the well-defined decay of  $^{83\text{m}}\text{Kr}$ . The parent  $^{83}\text{Rb}$  first decays to the 41.6 keV isomeric state. This state then de-excites through a cascade involving the 9.4 keV intermediate state. Both transitions occur predominantly via internal conversion, releasing monoenergetic electrons that are detected with high efficiency.



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Simplified decay scheme from  $^{83}\text{Rb}$  to stable  $^{83}\text{Kr}$ .

## Conclusion

**Krypton-83** and its isomer  $^{83\text{m}}\text{Kr}$  represent a powerful combination of properties that have found wide-ranging applications in nuclear physics. From providing the foundational calibrations for some of the world's most sensitive dark matter experiments to enabling novel methods for material surface analysis and helping to constrain the mass of the neutrino,  $^{83}\text{Kr}$  plays a multifaceted and critical role. The continued development of techniques to produce and utilize this isotope will undoubtedly contribute to future discoveries across various scientific frontiers.

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